Spectroscopic Characterization of Dimethyl N,N-diethylphosphoramidite: A Technical Guide

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Compound of Interest

Compound Name:	*Dimethyl N,N-diethylphosphoramidite*
CAS No.:	*20621-25-4*
Cat. No.:	*B043690*

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Abstract

This technical guide provides an in-depth analysis of the expected spectroscopic properties of **Dimethyl N,N-diethylphosphoramidite** (CAS No. 20621-25-4), a key reagent in synthetic chemistry.[1] Given the limited availability of published experimental spectra for this specific compound, this document leverages established principles of nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy, alongside comparative data from analogous structures, to predict and interpret its spectral features. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize or intend to utilize this phosphoramidite and require a thorough understanding of its structural verification through spectroscopic methods.

Introduction to **Dimethyl N,N-diethylphosphoramidite**

Dimethyl N,N-diethylphosphoramidite, also known as (diethylamino)dimethoxyphosphine, is a trivalent phosphorus compound with the chemical formula $C_6H_{16}NO_2P$.[1] Its structure

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features a central phosphorus atom bonded to a diethylamino group and two methoxy groups. This arrangement makes it a versatile phosphitylating agent, particularly in the synthesis of oligonucleotides and other modified phosphate-containing molecules. The lone pair of electrons on the phosphorus atom imparts high reactivity, which necessitates careful handling and storage under anhydrous and inert conditions to prevent oxidation to the corresponding phosphoramidate.

The precise characterization of **Dimethyl N,N-diethylphosphoramidite** is paramount to ensure its purity and integrity before use in sensitive synthetic applications. Spectroscopic techniques such as NMR and IR are indispensable tools for this purpose, providing a detailed fingerprint of the molecule's structure and bonding.

Figure 1. Molecular structure of **Dimethyl N,N-diethylphosphoramidite**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **Dimethyl N,N-diethylphosphoramidite**, providing detailed information about the hydrogen, carbon, and phosphorus environments within the molecule.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum is expected to show distinct signals for the methoxy and diethylamino groups. The chemical shifts are influenced by the electronegativity of the neighboring oxygen and nitrogen atoms, and coupling to the phosphorus atom will result in characteristic splitting patterns.

Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
O-CH_3	3.5 - 3.8	Doublet	$^{3}J(P,H) \approx 10-12$
N-CH_2-CH_3	2.8 - 3.2	Doublet of Quartets or Multiplet	$^{3}J(H,H) \approx 7$, $^{3}J(P,H) \approx 8-10$
N-CH_2-CH_3	1.0 - 1.3	Triplet	$^{3}J(H,H) \approx 7$

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Expert Insights: The doublet splitting of the methoxy protons arises from the three-bond coupling to the phosphorus-31 nucleus. The methylene protons of the ethyl groups are expected to exhibit a more complex splitting pattern due to coupling with both the adjacent methyl protons and the phosphorus atom. This may appear as a doublet of quartets or a more complex multiplet. The terminal methyl protons of the ethyl groups should appear as a standard triplet.

Predicted ^{13}C NMR Spectral Data

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule. The chemical shifts will be influenced by the attached heteroatoms (O, N, P), and coupling to the phosphorus atom will be observed.

Carbon	Predicted Chemical Shift (δ, ppm)	Predicted Coupling Constant (J, Hz)
CH_3-O	52 - 56	$^2J(P,C) \approx 10-15$
CH_2-N	40 - 45	$^2J(P,C) \approx 20-25$
CH_3-CH_2	14 - 17	$^3J(P,C) \approx 5-8$

Expert Insights: The carbons directly bonded to the heteroatoms (methoxy and methylene carbons) will show the largest downfield shifts. The two-bond coupling constants (^2J) to phosphorus are typically larger than the three-bond coupling constants (^3J).

Predicted ^{31}P NMR Spectral Data

The phosphorus-31 NMR spectrum is a crucial tool for characterizing phosphoramidites. It provides a direct window into the electronic environment of the phosphorus atom.

Nucleus	Predicted Chemical Shift (δ, ppm)
^{31}P	145 - 155

Expert Insights: Trivalent phosphorus compounds like phosphoramidites typically resonate in a characteristic downfield region of the ^{31}P NMR spectrum. The expected chemical shift for

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Dimethyl N,N-diethylphosphoramidite is in the range of +145 to +155 ppm, relative to 85% phosphoric acid. Oxidation of the phosphoramidite to the corresponding pentavalent phosphoramidate would result in a significant upfield shift to a region typically between +10 and +30 ppm, making ^{31}P NMR an excellent method for assessing the purity and stability of the compound.

Experimental Protocol for NMR Data Acquisition

Sample Preparation:

- Due to the moisture sensitivity of phosphoramidites, all sample preparation should be conducted under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).
- Use dry, deuterated solvents such as $CDCl_3$, C_6D_6, or CD_3CN.
- Prepare a solution of approximately 10-20 mg of the compound in 0.5-0.7 mL of the chosen deuterated solvent in a dry NMR tube.
- Seal the NMR tube under the inert atmosphere.

Instrumental Parameters:

- ^{1}H NMR: A standard single-pulse experiment is sufficient. Ensure adequate spectral width to cover the expected chemical shift range.
- ^{13}C NMR: A proton-decoupled experiment (e.g., zgpg30) is standard. A sufficient number of scans will be required due to the lower natural abundance of ^{13}C.
- ^{31}P NMR: A proton-decoupled experiment is typically used. A broad spectral width should be set to observe both the expected P(III) signal and any potential P(V) oxidation products.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. For **Dimethyl N,N-diethylphosphoramidite**, the IR spectrum will be characterized by vibrations of the P-O-C, P-N, and C-H bonds.

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Bond Vibration	Intensity
2980 - 2850	C-H stretching (alkyl)	Strong
1470 - 1440	C-H bending (alkyl)	Medium
1180 - 1150	P-O-C stretching	Strong
1050 - 1020	P-O-C stretching	Strong
980 - 950	P-N stretching	Medium-Strong

Expert Insights: The most characteristic bands in the IR spectrum will be the strong absorptions corresponding to the P-O-C linkages. The P-N stretching vibration also gives a relatively strong and characteristic band. The absence of a P=O stretching band (typically found around 1250-1300 cm^{-1}) is a key indicator of the purity of the phosphoramidite and the absence of its oxidized phosphoramidate counterpart.

Experimental Protocol for IR Data Acquisition

Sample Preparation:

- For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). This should be done quickly in a dry environment to minimize exposure to atmospheric moisture.
- Alternatively, a solution in a dry, IR-transparent solvent (e.g., CCl_4 or CS_2) can be prepared in a sealed liquid cell.

Instrumental Parameters:

- A standard Fourier Transform Infrared (FTIR) spectrometer is suitable.
- Acquire the spectrum over the mid-IR range (typically 4000 - 400 cm^{-1}).
- Perform a background scan of the empty salt plates or the solvent-filled cell before running the sample.

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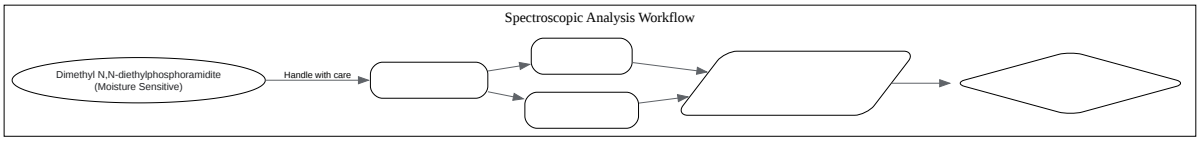

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Figure 2. Recommended workflow for the spectroscopic analysis of **Dimethyl N,N-diethylphosphoramidite**.

Conclusion

While experimental spectroscopic data for **Dimethyl N,N-diethylphosphoramidite** is not readily available in the public domain, a comprehensive understanding of its expected spectral features can be derived from fundamental principles and comparison with analogous compounds. This guide provides a robust framework for the characterization of this important synthetic reagent using NMR and IR spectroscopy. The predicted data and experimental protocols outlined herein offer a valuable resource for researchers to verify the structure and assess the purity of **Dimethyl N,N-diethylphosphoramidite**, ensuring the integrity of their synthetic endeavors.

References

- NIST Chemistry WebBook. (n.d.). Formamide, N,N-dimethyl-. Retrieved from [Link]
- Magritek. (2023). Phosphoramidite compound identification and impurity control by Benchtop NMR. Retrieved from [Link]
- Reich, H. J. (n.d.). Structure Determination Using Spectroscopic Methods. University of Wisconsin-Madison. Retrieved from [Link]

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